

# Vanox ZMTI: A Technical Overview of its Chemical Structure and Properties

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## Compound of Interest

Compound Name: Vanox ZMTI

Cat. No.: B13795527

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## Introduction

**Vanox ZMTI** is a widely utilized antioxidant in the rubber industry, valued for its non-discoloring and non-staining properties.<sup>[1][2]</sup> Its chemical name is Zinc bis(4-methyl-1H-benzimidazole-2-thiolate), and it is also known by synonyms such as Zinc 2-mercaptotoluimidazole (ZMTI), Zinc methylmercaptobenzimidazole (ZMMBI), and Antioxidant MMBZ.<sup>[3][4][5]</sup> This technical guide provides an in-depth look at the chemical structure, physicochemical properties, and a representative synthesis protocol for **Vanox ZMTI**.

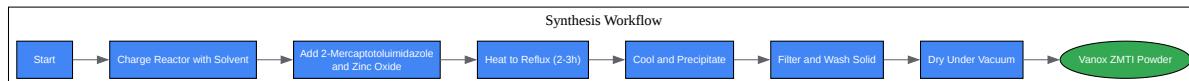
## Chemical and Physical Properties

**Vanox ZMTI** is a cream to light yellow or gray-white powder.<sup>[1][4]</sup> It is soluble in ethanol and methanol but is practically insoluble in water, benzene, and gasoline.<sup>[1][4]</sup> A summary of its key quantitative properties is presented in the table below.

Property	Value	Source(s)
Molecular Formula	C <sub>16</sub> H <sub>14</sub> N <sub>4</sub> S <sub>2</sub> Zn	[3][4]
Molecular Weight	391.8 g/mol	[3]
CAS Number	61617-00-3	[3][4]
Appearance	Cream to light yellow powder	[1]
Melting Point	> 300°C (minimum)	[1]
Density	1.54 g/cm <sup>3</sup> (at 25°C)	[1]
Water Solubility	32 mg/L (at 20°C)	[6]
Zinc Content	17.2 - 19.3%	[1]

## Chemical Structure

**Vanox ZMTI** is a coordination complex consisting of a central zinc ion (Zn<sup>2+</sup>) bonded to two 4-methyl-1H-benzimidazole-2-thiolate ligands. The zinc ion is coordinated through the sulfur atoms of the thiolate groups.



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